

Foreword: Situating 2-Chloro-5-phenylfuran in Modern Synthesis

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Compound of Interest

Compound Name: 2-Chloro-5-phenylfuran

Cat. No.: B14133717

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In the landscape of contemporary organic and medicinal chemistry, the furan scaffold stands as a privileged heterocycle. It serves as a bioisostere for phenyl rings, offering modulated electronic properties and metabolic profiles that are often advantageous in drug design.^[1] The strategic placement of reactive handles on this core structure is paramount for its utility as a synthetic building block. **2-Chloro-5-phenylfuran** emerges as a particularly valuable intermediate in this context. The chloro-substituent at the 2-position provides a reliable site for cross-coupling reactions, while the phenyl group at the 5-position anchors a key pharmacophore or structural motif. This guide aims to provide researchers, scientists, and drug development professionals with a comprehensive technical overview, moving beyond a simple recitation of data to an expert-level discussion of its safe handling, reactivity, and application in a validated experimental context.

PART 1: Core Chemical and Safety Profile

Chemical Identity

The unambiguous identification of a chemical reagent is the foundation of reproducible science. **2-Chloro-5-phenylfuran** is registered under the following identifiers:

Table 1: Chemical Identity

Identifier	Value	Source
CAS Number	168109-29-3	Hilaris
Molecular Formula	C ₁₀ H ₇ ClO	Hilaris[2]
Molecular Weight	178.62 g/mol	Hilaris[2]
Canonical SMILES	<chem>c1ccc(cc1)c2cc(Cl)co2</chem>	---
InChI Key	FJJXGZANBTVMDT- UHFFFAOYSA-N	---

Hazard Assessment and Safe Handling Protocols

A rigorous adherence to safety protocols is non-negotiable. Based on available Safety Data Sheets (SDS), **2-Chloro-5-phenylfuran** presents several hazards that must be managed through appropriate engineering controls and personal protective equipment.

1.2.1 GHS Hazard Classification

The compound is classified under the Globally Harmonized System (GHS) with the following primary hazards:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H410: Very toxic to aquatic life with long lasting effects.

Table 2: Summary of Safety and Handling Information

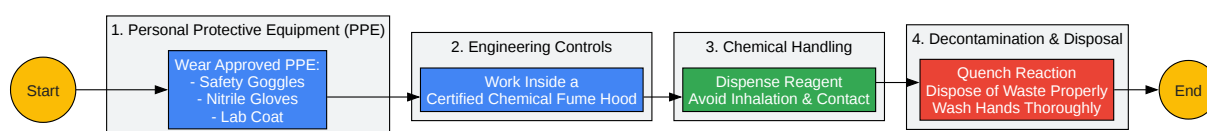
Parameter	Recommendation	Rationale
Ventilation	Use only in a well-ventilated area, preferably a chemical fume hood.	To mitigate respiratory tract irritation from dust or vapors (P261, P271).
Eye Protection	Wear chemical safety goggles and/or a face shield (P280).	To prevent serious eye irritation from splashes or dust.
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile) (P280).	To prevent skin contact and subsequent irritation.
Skin Protection	Wear a lab coat. Wash skin thoroughly after handling (P264).	To prevent skin irritation and contamination of personal clothing.
Environmental	Avoid release to the environment. Collect spillage (P273, P391).	The compound is classified as very toxic to aquatic life.
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up (P403 + P233, P405).	To prevent release and degradation of the compound.
Disposal	Dispose of contents/container to an approved waste disposal plant (P501).	To comply with regulations and prevent environmental contamination.

1.2.2 First Aid Procedures

In the event of exposure, the following steps should be taken immediately:

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- If Swallowed: Immediately make the victim drink water (two glasses at most). Consult a physician.



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Caption: Mandatory workflow for the safe handling of **2-Chloro-5-phenylfuran**.

PART 2: Application in Synthesis - A Validated Protocol

The primary utility of **2-Chloro-5-phenylfuran** lies in its role as a substrate for transition-metal-catalyzed cross-coupling reactions. The chlorine atom at the C2 position is an excellent leaving group for oxidative addition into a low-valent palladium complex, initiating catalytic cycles like the Suzuki-Miyaura coupling.

Protocol: Suzuki-Miyaura Cross-Coupling for C-C Bond Formation

This protocol details the synthesis of 2-phenyl-5-(4-methoxyphenyl)furan, a representative biaryl furan, using **2-Chloro-5-phenylfuran**. The principles outlined are broadly applicable to other arylboronic acids. The methodology is adapted from established procedures for similar halo-aromatic couplings.[3][4]

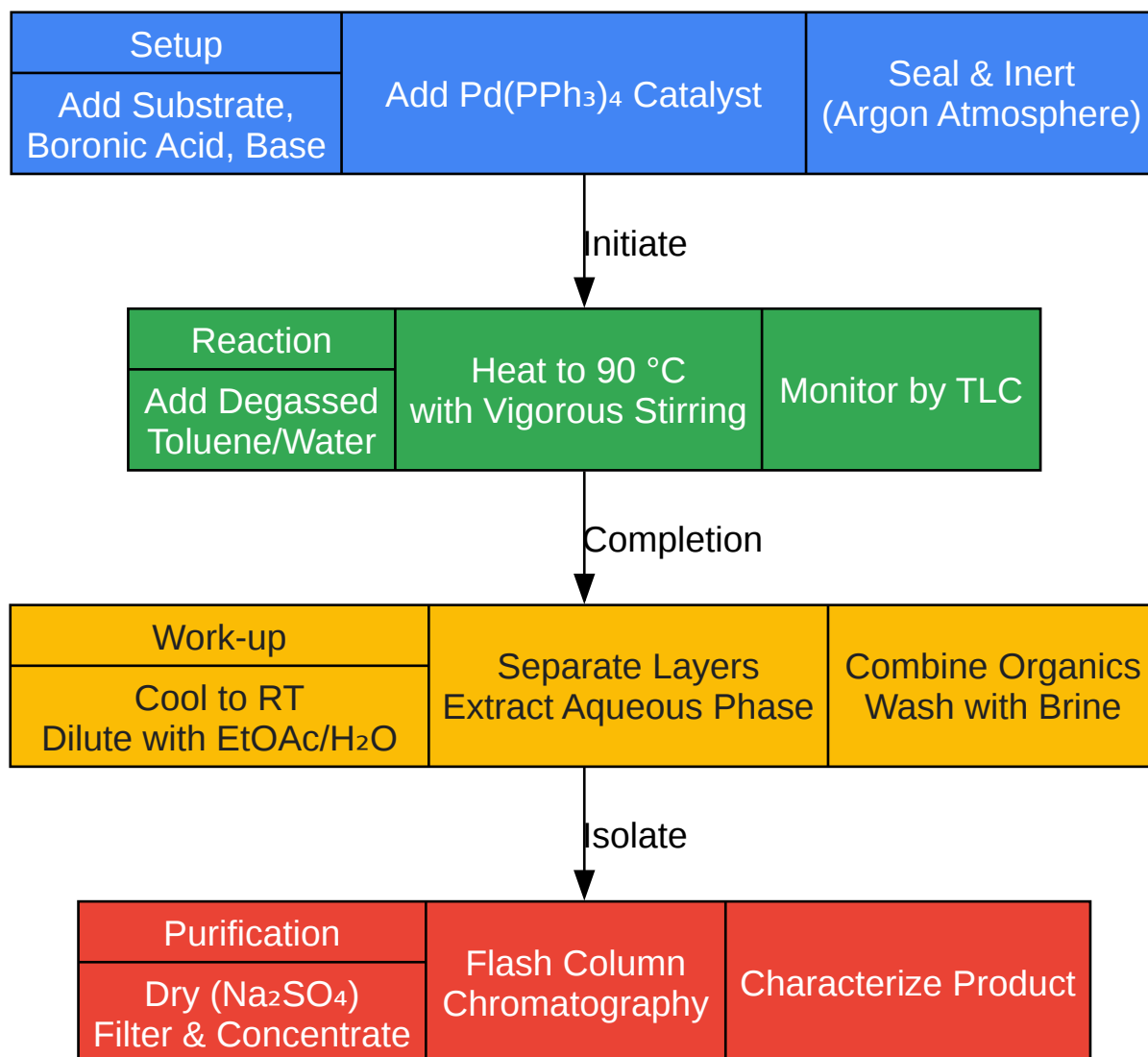
2.1.1 Causality Behind Experimental Choices

- **Catalyst:** Tetrakis(triphenylphosphine)palladium(0), $\text{Pd(PPh}_3)_4$, is chosen as the catalyst. It is a robust, commercially available Pd(0) source that readily initiates the catalytic cycle by oxidative addition into the C-Cl bond of the furan.[3]
- **Base:** Potassium carbonate (K_2CO_3) is used as the base. Its role is critical: it activates the boronic acid by forming a more nucleophilic boronate species, which is necessary for the transmetalation step. It is a moderately strong, inexpensive, and readily available base suitable for this transformation.[3]
- **Solvent System:** A biphasic system of toluene and water is employed. Toluene solubilizes the organic substrate and the palladium catalyst, while water dissolves the inorganic base (K_2CO_3) and the boronate intermediate, facilitating the reaction at the phase interface.
- **Inert Atmosphere:** The reaction is conducted under an inert atmosphere (Argon or Nitrogen). This is a self-validating step; Pd(0) species are sensitive to oxidation by atmospheric oxygen, which would deactivate the catalyst and halt the reaction.

2.1.2 Step-by-Step Methodology

- **Reaction Setup:** To a flame-dried 50 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **2-Chloro-5-phenylfuran** (1.0 eq, e.g., 178.6 mg, 1.0 mmol), 4-methoxyphenylboronic acid (1.2 eq, 182.3 mg, 1.2 mmol), and potassium carbonate (3.0 eq, 414.6 mg, 3.0 mmol).
- **Catalyst Addition:** Briefly remove the condenser and add Tetrakis(triphenylphosphine)palladium(0) ($\text{Pd(PPh}_3)_4$) (0.03 eq, 34.7 mg, 0.03 mmol).
- **Atmosphere Inerting:** Seal the flask with a septum, and evacuate and backfill with Argon three times to establish an inert atmosphere.
- **Solvent Addition:** Add degassed toluene (8 mL) and degassed deionized water (2 mL) via syringe.
- **Reaction Execution:** Lower the flask into a pre-heated oil bath at 90 °C and stir vigorously overnight (12-16 hours).

- **Progress Monitoring:** (Optional but recommended) Monitor the reaction by TLC (e.g., 9:1 Hexanes:Ethyl Acetate), visualizing by UV light. The disappearance of the starting material spot indicates reaction completion.
- **Work-up and Extraction:** Cool the reaction to room temperature. Transfer the mixture to a separatory funnel containing ethyl acetate (20 mL) and water (20 mL). Shake and separate the layers. Extract the aqueous layer with ethyl acetate (2 x 15 mL).
- **Purification:** Combine the organic layers, wash with brine (20 mL), dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure. Purify the resulting crude residue by flash column chromatography on silica gel, eluting with a gradient of hexanes and ethyl acetate to yield the pure product.



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Caption: Experimental workflow for the Suzuki-Miyaura cross-coupling protocol.

References

- 168109-29-3 | **2-Chloro-5-phenylfuran**. Source: Hilaris. URL: [\[Link\]](#)
- Synthesis of 2-phenylfuran. Source: PrepChem.com. URL: [\[Link\]](#)
- Clinical Pharmaceutical Applications and Bioactivity of Furan-Containing Compounds: A Mini Review. Source: Oriental Journal of Chemistry. URL: [\[Link\]](#)

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